

Technical Guide: Physicochemical Properties of 4-Fluoro-2-nitrophenol

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Compound of Interest

Compound Name: 4-Fluoro-2-nitrophenol

Cat. No.: B1295195

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the melting and boiling point data for **4-Fluoro-2-nitrophenol**. It includes detailed experimental protocols for the determination of these physical properties and a representative workflow for its synthesis, visualized to aid in laboratory applications.

Core Physicochemical Data

The melting and boiling points are critical parameters for the identification, purification, and handling of **4-Fluoro-2-nitrophenol**. The following table summarizes the reported values for this compound.

Physical Property	Value
Melting Point	71.5-77.5 °C
Boiling Point	234.1 °C (at 760 mmHg)

Experimental Protocols

Accurate determination of melting and boiling points is fundamental for characterizing a chemical compound. Below are detailed, standard laboratory procedures for these measurements.

Melting Point Determination (Capillary Method)

This method is based on observing the temperature at which a small, powdered sample of the substance transitions from a solid to a liquid state within a capillary tube.

Apparatus:

- Melting point apparatus (e.g., Mel-Temp or similar)
- Capillary tubes (sealed at one end)
- Mortar and pestle
- Spatula
- Thermometer (calibrated)

Procedure:

- Sample Preparation: Ensure the **4-Fluoro-2-nitrophenol** sample is completely dry and finely powdered.^[1] If necessary, grind the crystalline solid using a mortar and pestle.
- Capillary Tube Loading: Press the open end of a capillary tube into the powdered sample, trapping a small amount of the material.^[2]
- Packing the Sample: Invert the capillary tube and tap it gently on a hard surface to cause the solid to fall to the sealed end.^[2] The packed sample height should be approximately 2-3 mm.^[2]
- Measurement:
 - Place the packed capillary tube into the heating block of the melting point apparatus.^[2]
 - If the approximate melting point is known, heat the block rapidly to about 15-20°C below the expected melting point.
 - Then, reduce the heating rate to 1-2°C per minute to ensure thermal equilibrium between the sample, heating block, and thermometer.

- Record the temperature at which the first drop of liquid appears (the onset of melting).
- Record the temperature at which the entire sample has completely melted. The melting point is reported as this range.
- Cooling and Repetition: Allow the apparatus to cool sufficiently before performing a repeat measurement with a fresh sample to ensure accuracy.

Boiling Point Determination (Distillation Method)

The boiling point is determined as the temperature at which the vapor pressure of the liquid equals the surrounding atmospheric pressure. A simple distillation setup is a common method for this measurement.^{[3][4]}

Apparatus:

- Round-bottom flask
- Distillation head (still head)
- Condenser
- Receiving flask
- Thermometer (calibrated)
- Heating mantle or oil bath
- Boiling chips or a magnetic stir bar
- Clamps and stands

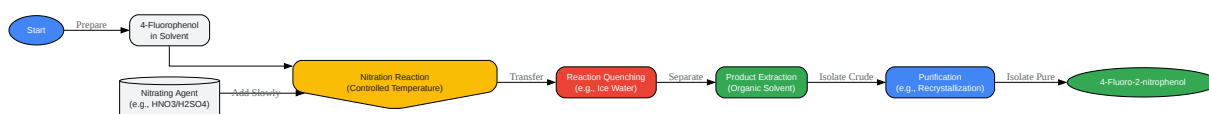
Procedure:

- Apparatus Assembly: Assemble a simple distillation apparatus. Place 5-10 mL of **4-Fluoro-2-nitrophenol** into the round-bottom flask along with a few boiling chips or a stir bar to ensure smooth boiling.

- **Thermometer Placement:** Position the thermometer in the distillation head so that the top of the mercury bulb is level with the bottom of the side-arm leading to the condenser. This ensures the thermometer measures the temperature of the vapor that is in equilibrium with the boiling liquid.
- **Heating:** Begin heating the flask gently. The liquid will start to boil, and its vapor will rise into the distillation head.
- **Equilibrium and Measurement:** As the vapor condenses on the thermometer bulb, the temperature reading will rise and then stabilize. The constant temperature observed during the distillation of the bulk of the liquid is the boiling point.[5]
- **Recording Data:** Record the stable temperature reading as the boiling point. Also, record the atmospheric pressure at the time of the measurement, as boiling point is pressure-dependent. The observed boiling point can be corrected to standard pressure if necessary.

Synthesis Workflow

4-Fluoro-2-nitrophenol can be synthesized via the nitration of 4-fluorophenol. The following diagram illustrates a logical workflow for this chemical transformation.



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Caption: Synthesis workflow for **4-Fluoro-2-nitrophenol**.

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